

Proper Disposal of 3-Vinylthiophene: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 3-Vinylthiophene

Cat. No.: B081652

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For immediate reference, this guide provides essential safety and logistical information for the proper handling and disposal of **3-Vinylthiophene** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Researchers, scientists, and drug development professionals must handle **3-Vinylthiophene** with care due to its hazardous properties. This document outlines the necessary steps for its safe disposal, including waste collection, storage, and spill management.

Key Physical and Hazard Data

For quick reference, the following table summarizes the key quantitative data for **3-Vinylthiophene**.

| Property | Value | Source(s) |
|-------------------------------|---|-----------|
| Physical Properties | | |
| Molecular Formula | C6H6S | [1] |
| Molecular Weight | 110.18 g/mol | [1] |
| Appearance | Colorless to pale yellow clear liquid (est) | [2] |
| Boiling Point | 151.00 to 152.00 °C @ 760.00 mm Hg (est) | [2] |
| Flash Point | 29.20 °C (85.00 °F) (est) | [2] |
| Vapor Pressure | 4.624000 mmHg @ 25.00 °C (est) | [2] |
| GHS Hazard Categories | | |
| Flammable Liquids | Category 2 or 3 | [1] |
| Acute Toxicity, Oral | Category 4 | [1] |
| Acute Toxicity, Dermal | Category 4 | [1] |
| Acute Toxicity, Inhalation | Category 4 | [1] |
| Skin Corrosion/Irritation | Category 2 | [1] |
| Serious Eye Damage/Irritation | Category 2A | [1] |
| Aquatic Hazard (Chronic) | Category 3 | |

Experimental Protocol: Waste Disposal Procedure

The following step-by-step methodology must be followed for the disposal of **3-Vinylthiophene**.

1. Personal Protective Equipment (PPE):

- Wear chemical safety goggles and a face shield for eye and face protection.[3]

- Use protective gloves (consult manufacturer's specifications for compatible materials).
- Wear a lab coat or other protective clothing.[\[4\]](#)
- All handling of **3-Vinylthiophene** waste should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)

2. Waste Collection:

- Collect waste **3-Vinylthiophene** in a dedicated, properly labeled, and sealed container.[\[3\]](#)
- The container must be compatible with the chemical; a glass container is generally suitable.[\[3\]](#)
- Do not fill the waste container beyond 90% of its capacity to allow for expansion.[\[5\]](#)

3. Labeling:

- Clearly label the waste container with "HAZARDOUS WASTE".[\[3\]](#)
- Include the full chemical name: "**3-Vinylthiophene**" and its CAS number: 13679-64-6.[\[3\]](#)[\[6\]](#)
- Add appropriate hazard pictograms (e.g., flammable, irritant).[\[1\]](#)[\[7\]](#)

4. Storage:

- Store the sealed waste container in a designated hazardous waste accumulation area.[\[3\]](#)
- The storage area should be cool, dry, and well-ventilated, away from heat, sparks, open flames, and other ignition sources.[\[3\]](#)
- Ensure the container is stored separately from incompatible materials such as strong oxidizing agents.[\[3\]](#)

5. Disposal:

- Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.[\[3\]](#)

- Follow all institutional, local, and national regulations for hazardous waste disposal.[4]

Experimental Protocol: Spill Response Procedure

In the event of a **3-Vinylthiophene** spill, adhere to the following procedures:

1. Immediate Actions:

- Evacuate the immediate area and alert nearby personnel.[3]
- If safe to do so, ensure the area is well-ventilated.[3]
- Keep away from heat and sources of ignition.

2. Containment and Cleanup:

- For small spills, absorb the material with an inert absorbent such as vermiculite, dry sand, or earth.[3] Do not use combustible materials like paper towels.[3]
- Use non-sparking tools for cleanup to avoid ignition.[3]
- Wearing appropriate PPE, carefully collect the absorbent material and place it in a sealed, labeled container for hazardous waste disposal.[3]

3. Decontamination:

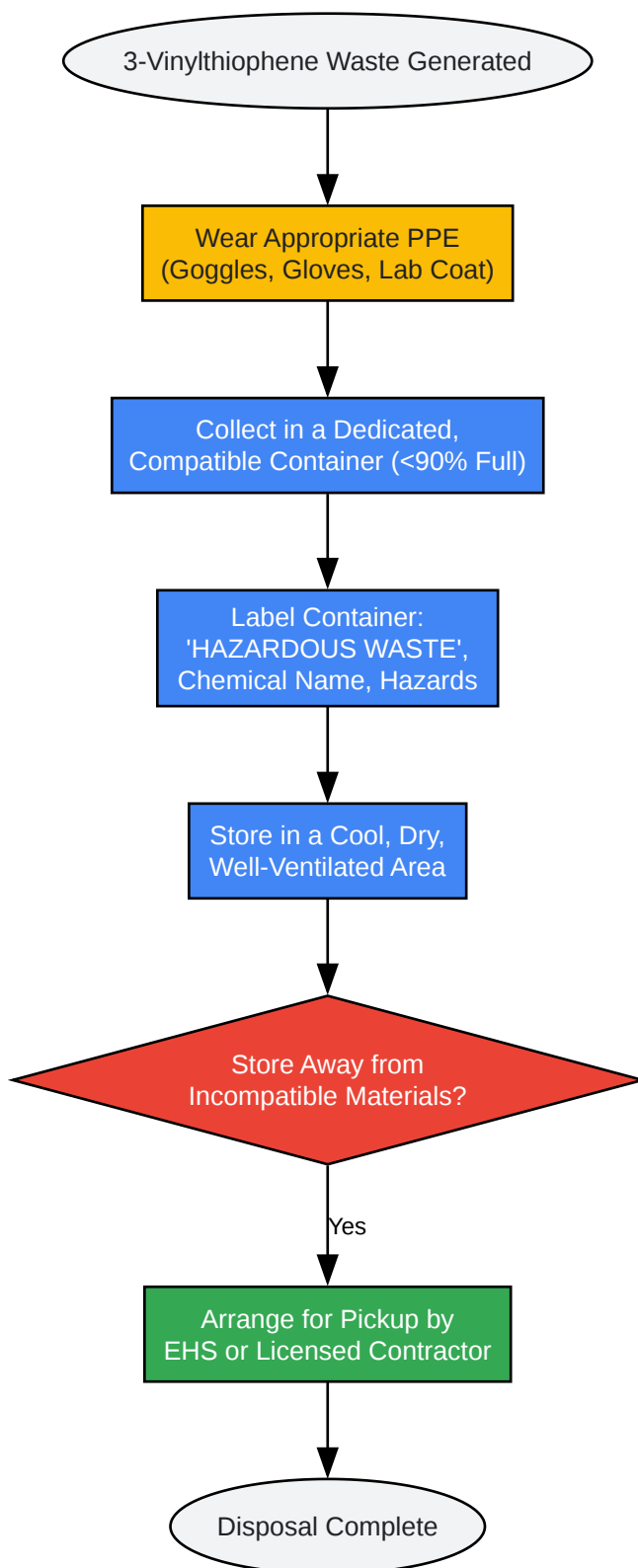
- Clean the spill area thoroughly with a suitable solvent.
- Collect all cleaning materials as hazardous waste and dispose of them according to the waste disposal procedure outlined above.[3]

4. Reporting:

- Report the spill to your institution's EHS department.[3]

Disposal Workflow

The following diagram illustrates the key decision points and steps in the **3-Vinylthiophene** disposal process.



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Caption: Workflow for the proper disposal of **3-Vinylthiophene** waste.

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